

In-Depth Technical Guide to the Physicochemical Properties of 3-Methylsulfolane

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Compound of Interest

Compound Name: 3-Methylsulfolane

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Introduction

3-Methylsulfolane, a derivative of sulfolane, is a polar aprotic solvent with a unique combination of properties that make it a valuable component in various chemical processes. Its high thermal stability, polarity, and resistance to oxidation have led to its use in applications ranging from extractive distillation in the petrochemical industry to a co-solvent in high-performance lithium-ion batteries. This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Methylsulfolane**, detailed experimental protocols for their determination, and visualizations of its key applications.

Core Physicochemical Properties

The fundamental physical and chemical characteristics of **3-Methylsulfolane** are summarized in the tables below. This data has been compiled from various chemical databases and suppliers.

General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₀ O ₂ S	[1][2]
Molecular Weight	134.20 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[1]
Density	1.20 g/mL at 20 °C	[1]
Melting Point	0.5 °C	[1]
Boiling Point	104 °C at 3 mmHg	[1]
Flash Point	154.4 °C	[1]
Refractive Index	1.4750 to 1.4790 at 20 °C	[1]
Vapor Pressure	0.885 Pa at 25 °C	[1]

Solubility and Partitioning Properties

Property	Value	Reference(s)
Water Solubility	1000 g/L at 20 °C	[1]
LogP (Octanol-Water Partition Coefficient)	-0.4 at 20 °C	[1]

Experimental Protocols

This section outlines detailed methodologies for the experimental determination of the key physicochemical properties of **3-Methylsulfolane**.

Synthesis of 3-Methylsulfolane

While specific industrial synthesis routes are proprietary, a general laboratory-scale synthesis can be adapted from procedures for related sulfolane compounds. A common method involves the reaction of isoprene with sulfur dioxide to form 3-methyl-3-sulfolene, followed by hydrogenation to yield **3-Methylsulfolane**.

Materials:

- Isoprene
- Sulfur dioxide (liquefied)
- Raney nickel catalyst
- Hydrogen gas
- Suitable reaction vessel (e.g., Parr reactor)
- Solvent (e.g., ethanol)

Procedure:

- **Cycloaddition:** In a high-pressure reactor, cooled to a low temperature (e.g., -10 °C), a mixture of isoprene and an excess of liquefied sulfur dioxide is stirred. The reaction is allowed to proceed, and the temperature is gradually raised to room temperature. The progress of the reaction can be monitored by spectroscopic methods (e.g., NMR).
- **Isolation of 3-methyl-3-sulfolene:** After the reaction is complete, the excess sulfur dioxide is carefully evaporated. The resulting crude 3-methyl-3-sulfolene can be purified by distillation under reduced pressure.
- **Hydrogenation:** The purified 3-methyl-3-sulfolene is dissolved in a suitable solvent such as ethanol in a hydrogenation apparatus. A catalytic amount of Raney nickel is added.
- The mixture is then subjected to hydrogenation with hydrogen gas at elevated pressure and temperature. The reaction progress is monitored by the uptake of hydrogen.
- **Work-up and Purification:** Once the hydrogenation is complete, the catalyst is filtered off. The solvent is removed by distillation. The resulting crude **3-Methylsulfolane** is then purified by vacuum distillation.[3] Further purification can be achieved by recrystallization from a suitable solvent like diethyl ether at low temperatures.[3]

Determination of Physicochemical Properties

The following are generalized protocols that can be adapted for the precise measurement of **3-Methylsulfolane**'s properties.

1. Density Measurement:

- A calibrated pycnometer or a digital density meter is used.
- The instrument is first calibrated with deionized water of a known temperature and density.
- The sample of **3-Methylsulfolane** is then introduced into the instrument, and the density is measured at a controlled temperature (e.g., 20 °C).

2. Boiling Point Determination (under vacuum):

- A micro-boiling point apparatus or a distillation setup equipped with a vacuum pump and a manometer is used.
- A small amount of **3-Methylsulfolane** is placed in a distillation flask with a boiling chip.
- The system is evacuated to the desired pressure (e.g., 3 mmHg).
- The sample is heated slowly until a steady stream of condensate is observed on the thermometer bulb.
- The temperature at which the liquid and vapor are in equilibrium is recorded as the boiling point at that specific pressure.

3. Melting Point Determination:

- A capillary melting point apparatus is utilized.
- A small, dry sample of solidified **3-Methylsulfolane** is packed into a capillary tube.
- The capillary tube is placed in the heating block of the apparatus.
- The sample is heated at a slow, controlled rate.
- The temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point range.

4. Water Solubility Determination:

- The shake-flask method is commonly employed.
- An excess amount of **3-Methylsulfolane** is added to a known volume of deionized water in a sealed flask.
- The mixture is agitated at a constant temperature (e.g., 20 °C) for a sufficient time to reach equilibrium (typically 24-48 hours).
- The mixture is then allowed to stand to separate the phases.
- A sample of the aqueous phase is carefully removed and analyzed by a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC), to determine the concentration of dissolved **3-Methylsulfolane**.

5. Vapor Pressure Measurement:

- A static or dynamic method can be used.
- In the static method, a sample of **3-Methylsulfolane** is placed in a thermostatted container connected to a pressure sensor. The system is evacuated, and the pressure of the vapor in equilibrium with the liquid is measured at different temperatures.
- In the dynamic method, the boiling point of the liquid is measured at different controlled pressures.

6. Refractive Index Measurement:

- A calibrated refractometer (e.g., an Abbe refractometer) is used.
- A few drops of **3-Methylsulfolane** are placed on the prism of the refractometer.
- The measurement is taken at a controlled temperature (e.g., 20 °C) and a specific wavelength of light (typically the sodium D-line, 589 nm).

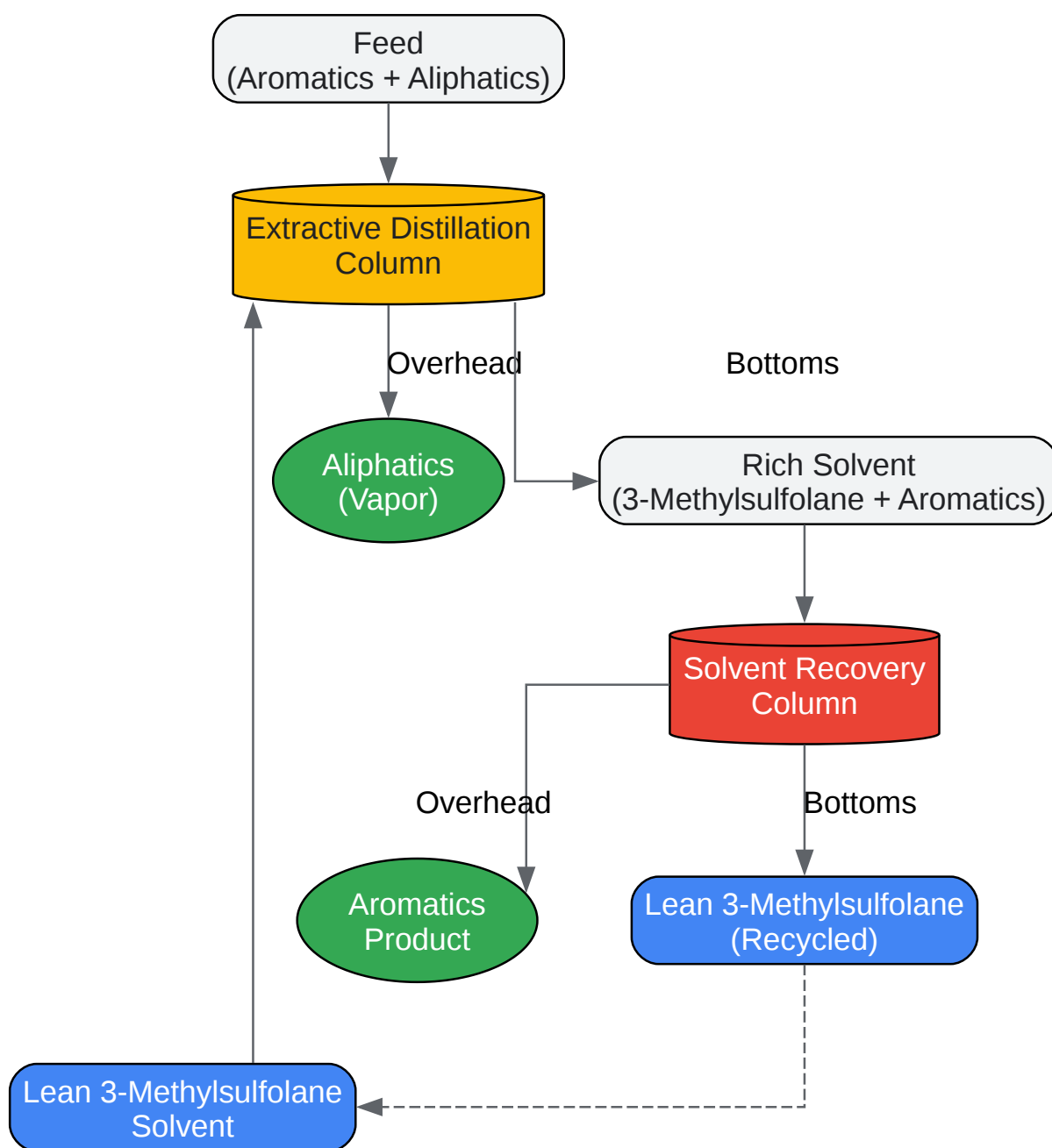
Applications and Visualizations

3-Methylsulfolane's unique properties lend it to several key industrial applications. The following sections describe these applications and provide visualizations of the underlying

processes.

Extractive Distillation

3-Methylsulfolane is utilized as a solvent in extractive distillation to separate components with close boiling points, a common challenge in the petrochemical industry.^[4] For example, it can be used to separate aromatic from aliphatic hydrocarbons. The solvent selectively increases the volatility of the aliphatic components, allowing them to be distilled off, while retaining the aromatic components.



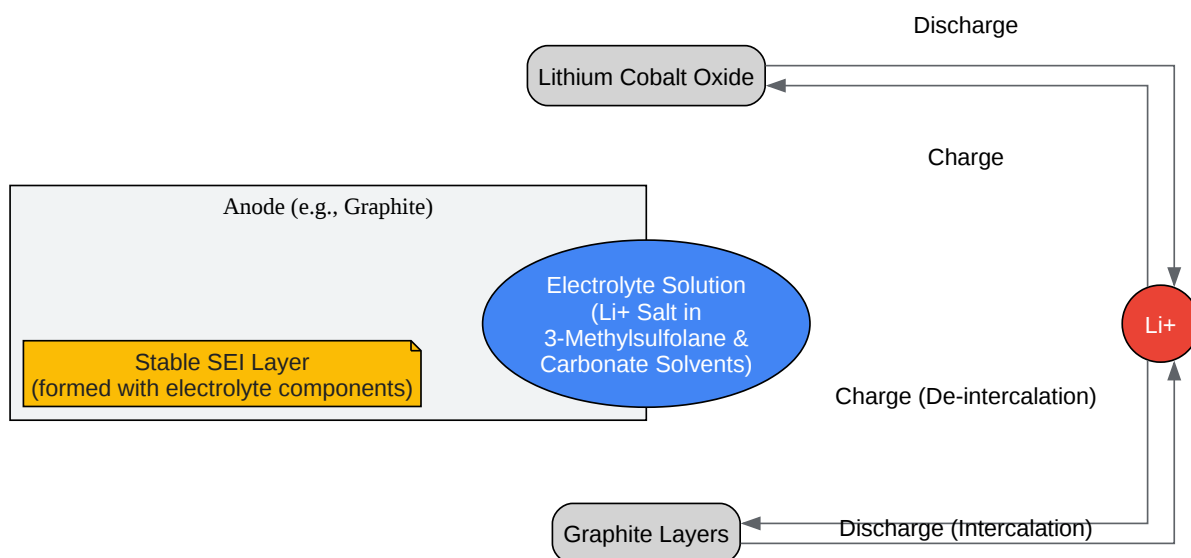
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Caption: Workflow of extractive distillation using **3-Methylsulfolane**.

Lithium-Ion Battery Electrolytes

In the field of energy storage, **3-Methylsulfolane** is explored as a co-solvent in electrolytes for lithium-ion batteries.^{[5][6]} Its high dielectric constant, good thermal stability, and wide

electrochemical window can enhance the safety and performance of batteries, particularly those operating at high voltages. It helps in the dissolution of lithium salts and can contribute to the formation of a stable solid-electrolyte interphase (SEI) on the anode.



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Caption: Role of **3-Methylsulfolane** in a Li-ion battery electrolyte.

Conclusion

3-Methylsulfolane is a versatile solvent with a compelling set of physicochemical properties that are advantageous for various industrial and research applications. Its high boiling point, thermal stability, and polarity make it an excellent choice for processes requiring a robust and selective solvent. The detailed experimental protocols provided in this guide offer a foundation for the accurate characterization of this compound, while the visualized workflows for its key applications in extractive distillation and lithium-ion batteries highlight its practical utility. As

research continues, particularly in the area of energy storage, the unique characteristics of **3-Methylsulfolane** are likely to lead to further innovative applications.

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